

Comparing the effects of Phosphocholine Chloride Sodium Salt and Calcium Salt

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Compound of Interest

Compound Name:	Phosphocholine Chloride Sodium Salt
CAS No.:	16904-96-4
Cat. No.:	B106011

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Comparative Guide: Phosphocholine Chloride Sodium Salt vs. Calcium Salt

Executive Summary

In the precise landscape of immunochemistry and membrane biology, the counter-ion of Phosphocholine (PC) is not merely a stabilizer—it is a functional determinant.

- Phosphocholine Chloride Calcium Salt is the standard biological reagent. It is pre-coordinated with the cofactor (Ca^{2+}) required for high-affinity binding to C-Reactive Protein (CRP) and anti-PC antibodies (e.g., TEPC-15). It is the "plug-and-play" option for immunological assays.
- **Phosphocholine Chloride Sodium Salt** is the analytical variant. It is used when Calcium interference must be eliminated, such as in Calcium-titration experiments (determining), specific enzymatic assays where Ca^{2+} inhibits activity, or buffers prone to precipitation (e.g., high phosphate/carbonate).

Physicochemical Profile

The choice of salt fundamentally alters solubility, hygroscopicity, and storage requirements.

Feature	Phosphocholine Chloride Calcium Salt	Phosphocholine Chloride Sodium Salt
CAS Number	4826-71-5 (anhydrous) / 72556-74-2 (tetrahydrate)	16904-96-4
Formula		(typically)
Molecular Weight	~329.73 g/mol (Tetrahydrate)	~263.57 g/mol
Solubility (Water)	High (~200 g/L)	Very High (Highly soluble)
Solubility (Organic)	Insoluble in Ethanol/DMSO	Insoluble in most organic solvents
Hygroscopicity	Low to Moderate (Stable crystal)	High (Deliquescent; absorbs moisture rapidly)
Primary Utility	Immunochemistry, Cell Culture, CRP Ligand	Enzyme Kinetics, Ca ²⁺ -free controls, Titrations
Storage	-20°C, Desiccated	-20°C, Strictly Desiccated/Inert Gas

Mechanistic Divergence: The "Calcium Bridge"

The biological activity of Phosphocholine—specifically its recognition by the innate immune system—is strictly Calcium-dependent.

The Coordination Chemistry

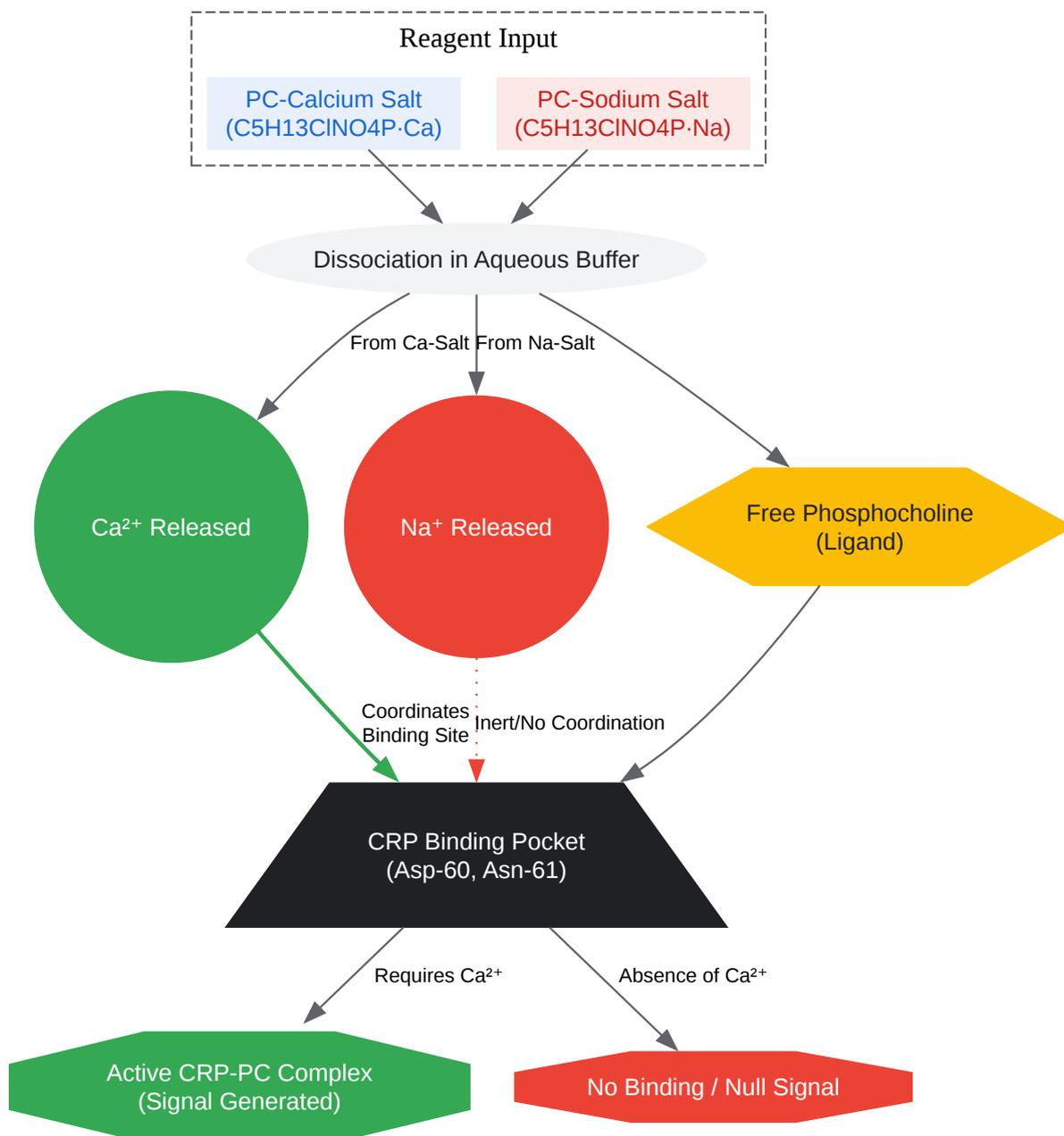
CRP belongs to the pentraxin family, which binds ligands in a Ca²⁺-dependent manner.

- **Calcium Salt:** When you dissolve the Calcium salt, you release PC and Ca²⁺ in a fixed 1:1 stoichiometric ratio. This creates the immediate local environment required for CRP binding. The Ca²⁺ ions coordinate with the phosphate oxygen of PC and specific amino acid residues (Asp, Asn) in the CRP binding pocket.
- **Sodium Salt:** Sodium ions (

) have a lower charge density and different coordination geometry. They cannot bridge the PC-CRP interface. If you use the Sodium salt in a Calcium-free buffer (e.g., PBS without), no binding will occur.

Visualization: The Ligand Recognition Pathway

The following diagram illustrates why the Calcium salt is "Bio-Active" by default, while the Sodium salt requires supplementation.



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Figure 1: The Mechanistic "Calcium Bridge" in CRP-Phosphocholine Binding.

Application Scenarios & Selection Guide

Scenario A: Immunological Assays (ELISA, SPR, Agglutination)

Recommendation: Phosphocholine Chloride Calcium Salt[1]

- Reasoning: Most binding buffers (like TBS-Ca) require Calcium. Using the Calcium salt prevents the dilution of the Ca^{2+} concentration in the local micro-environment. It mimics the physiological presentation of PC on bacterial cell walls or apoptotic cells.
- Warning: Do not use Phosphate Buffered Saline (PBS) with high concentrations of the Calcium salt, as Calcium Phosphate may precipitate. Use Tris-Buffered Saline (TBS) or HEPES.

Scenario B: Kinetic Titration (Determination)

Recommendation: Phosphocholine Chloride Sodium Salt[2]

- Reasoning: To accurately measure the affinity constant () of PC for a protein, you often need to titrate Calcium independently of the ligand.
- Protocol Insight: If you use the Calcium salt, every increase in [PC] simultaneously increases $[\text{Ca}^{2+}]$, confounding the variables. Using the Sodium salt allows you to fix $[\text{Ca}^{2+}]$ at 2mM (physiological) and titrate [PC] from 0 to 100 μM freely.

Scenario C: Enzymatic Substrate Synthesis

Recommendation: Phosphocholine Chloride Sodium Salt

- Reasoning: In synthetic organic chemistry or enzymatic assays where Calcium acts as an inhibitor (or precipitates with other reagents like sulfates/carbonates), the Sodium salt is the necessary "clean" source of the phosphorylcholine moiety.

Experimental Protocols

Protocol 1: Handling & Solubilization (Critical for Sodium Salt)

The Sodium salt is highly hygroscopic. Improper handling leads to "sticky" weighing errors and concentration drift.

- Equilibration: Allow the reagent bottle to warm to room temperature before opening to prevent condensation.
- Weighing: Use an anti-static weighing boat. Work quickly. If available, weigh inside a glove box or dry bag flushed with Nitrogen/Argon.
- Solvent: Dissolve in ultra-pure water (Type I).
 - For Calcium Salt: Vortexing may be required for 1-2 minutes.
 - For Sodium Salt: Dissolves instantly.
- Storage: Aliquot the solution immediately. Do not store the powder after opening unless in a desiccator. Freeze aliquots at -20°C.

Protocol 2: CRP-PC Binding Check (Validation)

This assay validates the activity of your Phosphocholine salt.

Materials:

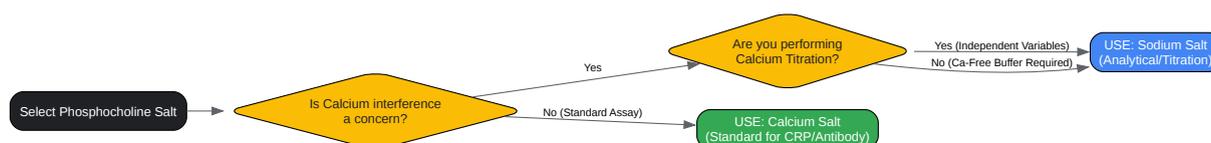
- Recombinant CRP (Human).
- PC-Calcium Salt or PC-Sodium Salt.
- Buffer A (Permissive): 10mM Tris, 140mM NaCl, 2mM CaCl₂, pH 7.4.
- Buffer B (Non-Permissive): 10mM Tris, 140mM NaCl, 2mM EDTA, pH 7.4.

Workflow:

- Coat: Immobilize CRP on a microtiter plate (2µg/mL). Block with BSA.

- Treat:
 - Group 1: Add PC-Calcium Salt dissolved in Buffer A.
 - Group 2: Add PC-Sodium Salt dissolved in Buffer A.
 - Group 3: Add PC-Sodium Salt dissolved in Buffer B (EDTA).
- Detect: Use an HRP-conjugated anti-PC antibody (e.g., TEPC-15) or detect displaced ligand if using a competition format.
- Expected Result:
 - Group 1 & 2: Strong Binding (Buffer A provides Ca^{2+} ; PC-Ca adds slightly more).
 - Group 3: Zero Binding. The EDTA chelates any trace Calcium. The Sodium ions from the PC salt cannot compensate.

Decision Tree: Salt Selection



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Figure 2: Decision Matrix for selecting the appropriate Phosphocholine salt.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 135436660, Phosphocholine chloride calcium salt tetrahydrate. Retrieved from [\[Link\]](#)

- Thompson, D., et al. (1989). Structure of the C-reactive protein-phosphocholine complex. (Mechanistic basis for Calcium dependency).[3]

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Sources

- 1. Calcium phosphorylcholine chloride tetrahydrate | C₅H₂₁CaClNO₈P | CID 16219816 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Phosphocholine Chloride Sodium Salt | 16904-96-4 | TCI EUROPE N.V. [[tcichemicals.com](https://www.tcichemicals.com)]
- 3. Characterization of Ca²⁺ and phosphocholine interactions with C-reactive protein using a surface plasmon resonance biosensor - PubMed [pubmed.ncbi.nlm.nih.gov]
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